Application Notes & Protocols: Laser Cladding of Stellite 6 on Stainless Steel

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Stellite*
CAS No.:	*8049-28-3*
Cat. No.:	*B12683063*

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Introduction

Stellite 6, a cobalt-chromium superalloy, is renowned for its exceptional resistance to wear, corrosion, and high-temperature degradation.[1] Laser cladding is an advanced surface modification technique that utilizes a high-energy laser beam to fuse a powdered material onto a substrate, creating a metallurgically bonded, dense coating with minimal dilution and a refined microstructure.[2][3] Applying a **Stellite** 6 layer onto stainless steel substrates, such as 316L or 17-4 PH, significantly enhances the surface properties of the components, extending their service life in harsh environments.[4][5] This process is critical for applications in industries like power generation, chemical processing, and marine engineering, where components are subjected to severe wear and corrosive conditions.[5][6] The resulting clad layer typically exhibits a dendritic microstructure composed of a cobalt-rich matrix with hard chromium and tungsten carbides, which are responsible for the material's superior hardness and wear resistance.[7][8][9]

Material and Equipment Specifications

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Successful laser cladding requires careful selection and characterization of both the substrate and the cladding powder, as well as appropriate equipment.

Material Composition

The chemical composition of the substrate and cladding powder is critical to the final properties of the coating.

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Material	C	Cr	W	Co	Fe	Ni	Mn	Si	Mo	Other
Stellite 6 Powder	1.0-2.0	27.0-32.0	4.0-6.0	Bal.	<3.0-4.0	<3.0-4.0	<1.0	<1.0-2.0	-	-
AISI 316L SS	<0.03	16.0-18.0	-	-	Bal.	10.0-14.0	<2.0	<0.75	2.0-3.0	P<0.045, S<0.03
17-4 PH SS	<0.07	15.0-17.5	-	-	Bal.	3.0-5.0	<1.0	<1.0	-	Cu 3.0-5.0, Nb+Ta 0.15-0.45

Table 1: Typical chemical compositions (wt.%) of Stellite 6 powder and common

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[10]
[11]

Powder Characteristics

- Alloy: **Stellite** 6 (Cobalt-based)[6]
- Particle Size: 50-90 µm is a commonly used range, ensuring good flowability and efficient melting in the laser beam.[10]
- Morphology: Spherical powder particles are preferred for consistent feeding through the powder delivery system.[6]

Substrate Materials

- Austenitic Stainless Steel: AISI 316L is frequently used due to its excellent corrosion resistance.[12][13]
- Martensitic Stainless Steel: 17-4 PH is chosen for applications requiring higher base strength.[10]

Primary Equipment

- Laser System: High-power lasers such as Nd:YAG, Yb-fiber, or CO2 lasers are commonly employed.[10][14][15][16]
- Powder Feeder: A PLC-controlled system is required for precise and consistent powder delivery.[6]
- Cladding Head: A coaxial nozzle is often used to deliver the powder stream directly into the melt pool created by the laser.[6][14][17]

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- Shielding Gas: Inert gas, typically Argon, is essential to protect the molten pool from atmospheric oxidation and contamination.[6]

Experimental Workflow for **Stellite** 6 Laser Cladding

The overall process involves a systematic workflow from initial material preparation to final performance characterization.

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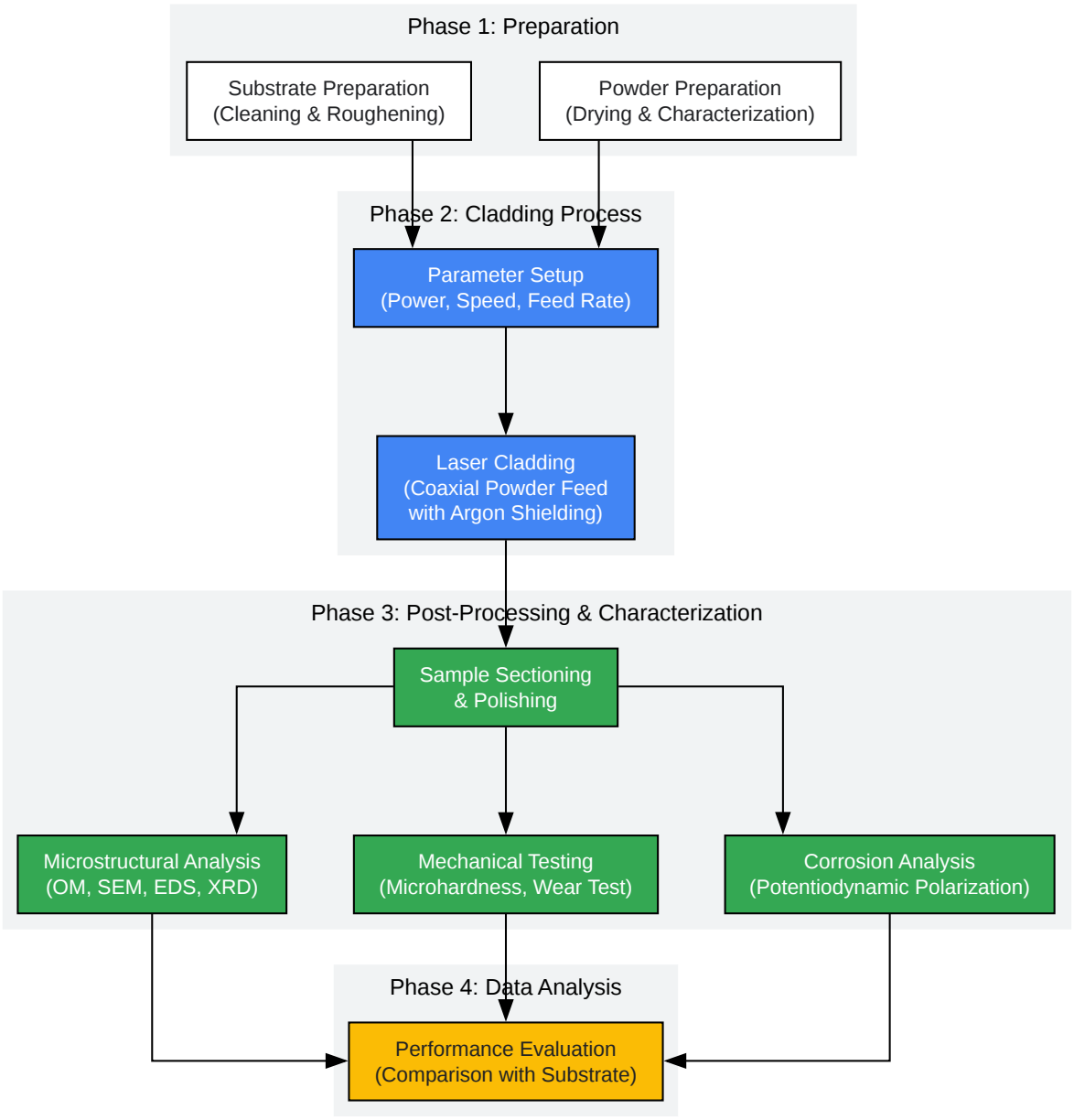

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*Figure 1: Experimental workflow for laser cladding of **Stellite** 6 on stainless steel.*

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Detailed Experimental Protocols

Protocol 1: Substrate Preparation

Proper substrate preparation is crucial for achieving a strong metallurgical bond and a defect-free coating.[2]

- Cutting: Section the stainless steel substrate into the desired dimensions (e.g., 200 x 100 x 10 mm) to ensure adequate heat dissipation.[17]
- Surface Roughening: Use grit blasting or sandblasting to roughen the surface.[10] This increases the surface area and enhances the mechanical interlocking between the clad and the substrate.
- Cleaning: Thoroughly clean the substrate surface with acetone or a similar solvent to remove any oil, grease, oxide layers, or other contaminants.[10]
- Drying: Ensure the substrate is completely dry before it is placed in the cladding chamber.

Protocol 2: Laser Cladding Process

The selection and control of process parameters are the most critical factors influencing the quality of the clad layer.[2][9]

- Mounting: Securely fix the prepared substrate onto the CNC worktable.
- Parameter Selection: Input the desired process parameters into the laser system controller. These parameters must be optimized for the specific material combination and desired clad geometry. (See Table 2 for typical ranges).
- Shielding Gas: Initiate the flow of Argon shielding gas (e.g., 15-20 L/min) through the coaxial nozzle to create an inert atmosphere around the processing zone, preventing oxidation.[6][18]
- Powder Feeding: Start the powder feeder to deliver **Stellite** 6 powder at a controlled rate through the carrier gas (also Argon) to the cladding head.

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- Cladding Execution: Activate the laser and the CNC motion system to begin the cladding process. The laser melts the powder and a thin layer of the substrate, creating a molten pool that solidifies to form the clad track.[6] For wider area coverage, multiple tracks can be deposited with a defined overlap (e.g., 35%).[14]
- Cooling: Allow the cladded component to cool to room temperature under the shielding gas atmosphere.

Parameter	Typical Range	Unit	Reference
Laser Power	500 - 3000	Watts	[2]
Scanning Speed	5 - 20	mm/s	[2]
Powder Feed Rate	5 - 20	g/min	[2][14]
Laser Spot Diameter	2.2 - 4.6	mm	[6][14]
Shielding Gas Flow Rate	15 - 20	L/min	[18]

Table 2: Typical laser cladding process parameters for Stellite 6 on stainless steel.

Protocol 3: Post-Cladding Characterization

A comprehensive analysis is required to evaluate the microstructure and performance of the clad layer.

- Sample Preparation for Analysis
  - Use wire-EDM to cut cross-sections of the cladded samples.[14]
  - Mount the cross-sections in a resin.
  - Grind the samples using successive grades of silicon carbide paper.
  - Polish the samples with diamond paste to achieve a mirror-like finish.[14]

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- Etch the polished surface with a suitable reagent (e.g., aqua regia) to reveal the microstructure.[14]

- Microstructural and Compositional Analysis
  - Optical Microscopy (OM) & Scanning Electron Microscopy (SEM): Examine the etched cross-sections to observe the microstructure, including the clad layer, heat-affected zone (HAZ), and substrate.[19][20] Analyze for defects such as pores or cracks.[19][20][21] The microstructure typically transitions from planar crystals at the interface to columnar and equiaxed dendrites at the surface.[15][22]
  - Energy Dispersive Spectroscopy (EDS): Perform elemental analysis across the interface to determine the chemical composition and measure the dilution of the substrate into the clad layer.[7]
  - X-Ray Diffraction (XRD): Identify the phases present in the clad layer, such as the Co-rich γ phase and various carbide precipitates (e.g., M7C3, M23C6).[15]
- Mechanical Property Testing
  - Microhardness Test: Use a Vickers microhardness tester to measure the hardness profile from the top of the clad layer down into the substrate material.[14][21] This provides information on the hardness of the clad, the HAZ, and the extent of metallurgical changes.
  - Wear Resistance Test: Conduct a pin-on-disc wear test according to ASTM G99-06 standard to evaluate the wear resistance of the clad surface.[6][12] Measure the weight loss or wear volume and compare it to that of the uncoated substrate.[19][23]
- Corrosion Resistance Evaluation
  - Potentiodynamic Polarization: In a three-electrode setup, perform potentiodynamic polarization tests in a corrosive medium (e.g., 3.5% NaCl solution) to determine corrosion parameters like corrosion current density (Icorr).[1][7] A lower Icorr value indicates better corrosion resistance.[1]
  - Electrochemical Impedance Spectroscopy (EIS): Use EIS to analyze the protective properties of the passive film formed on the clad surface.[7]

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Performance Data Summary

Laser cladding with **Stellite** 6 significantly improves the surface properties of stainless steel.

Property	Stainless Steel Substrate (Typical)	Laser Cladded Stellite 6	Improvement Factor
Microhardness (HV)	~225 (P91 Steel)[21]	450 - 550 HV[20][21]	~2-2.5x
~270 (AISI 316L)[24]	40-45 HRC (~390-440 HV)[11][25]	~1.5x	
Wear Resistance	Relatively poor due to low hardness[12]	Significantly higher; weight loss is much lower in wear tests[12][19][23]	>3x (Varies with test conditions)[1]
Corrosion Resistance	Good (especially 316L)[4]	Improved; lower corrosion current density (Icorr) in corrosive media[1][7]	Icorr reduced by 30-96% depending on substrate and environment[1]

Table 3: Comparative summary of key performance indicators for stainless steel substrates versus Stellite 6 laser clad coatings.

Conclusion

The application of **Stellite** 6 coatings on stainless steel substrates via laser cladding is a highly effective method for enhancing surface durability. The process yields a coating with a fine dendritic microstructure that is metallurgically bonded to the substrate, providing significant improvements in hardness, wear resistance, and corrosion resistance.[7][9][12] Careful control over substrate preparation and laser processing parameters is essential to achieve a defect-free coating with optimal properties.[2] The protocols and data presented herein provide a

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comprehensive guide for researchers and scientists to successfully implement and evaluate this advanced surface engineering technology.

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